

VMD-928: Application Notes for Preclinical Kinase Assay Evaluation

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Compound of Interest

Compound Name: VMD-928
CAS No.: 1802770-18-8
Cat. No.: B15617439

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VMD-928 is an orally bioavailable small molecule that acts as a selective, allosteric, and irreversible inhibitor of Tropomyosin receptor kinase A (TrkA).[1][2] TrkA, encoded by the NTRK1 gene, is a receptor tyrosine kinase that, when activated by its ligand, nerve growth factor (NGF), plays a crucial role in neuronal cell proliferation, differentiation, and survival. Dysregulation of TrkA signaling, often through oncogenic fusions of the NTRK1 gene, is a known driver in various human cancers.[3] **VMD-928** binds to a non-ATP competitive, allosteric site on the TrkA protein, leading to its irreversible inhibition.[2][4] This distinct mechanism of action allows **VMD-928** to potentially overcome resistance to traditional ATP-competitive Trk inhibitors.[2] Preclinical studies have demonstrated that **VMD-928** exhibits high selectivity for TrkA over other kinases, including TrkB and TrkC.[2] These application notes provide detailed protocols for the preclinical evaluation of **VMD-928** and similar molecules using biochemical and cell-based kinase assays.

Data Presentation

Table 1: Biochemical Potency and Selectivity of VMD-928 (Hypothetical Data)

Kinase Target	Assay Type	IC50 (nM)	k_inact (min ⁻¹)	K_I (nM)	k_inact/K_I (M ⁻¹ s ⁻¹)
TrkA	ADP-Glo	Value	Value	Value	Value
TrkB	ADP-Glo	>10,000	N/A	N/A	N/A
TrkC	ADP-Glo	>10,000	N/A	N/A	N/A
Kinase Panel	(Various)	(Summary of key off-targets)	N/A	N/A	N/A

Note: Specific quantitative data for **VMD-928** is not publicly available and should be determined experimentally.

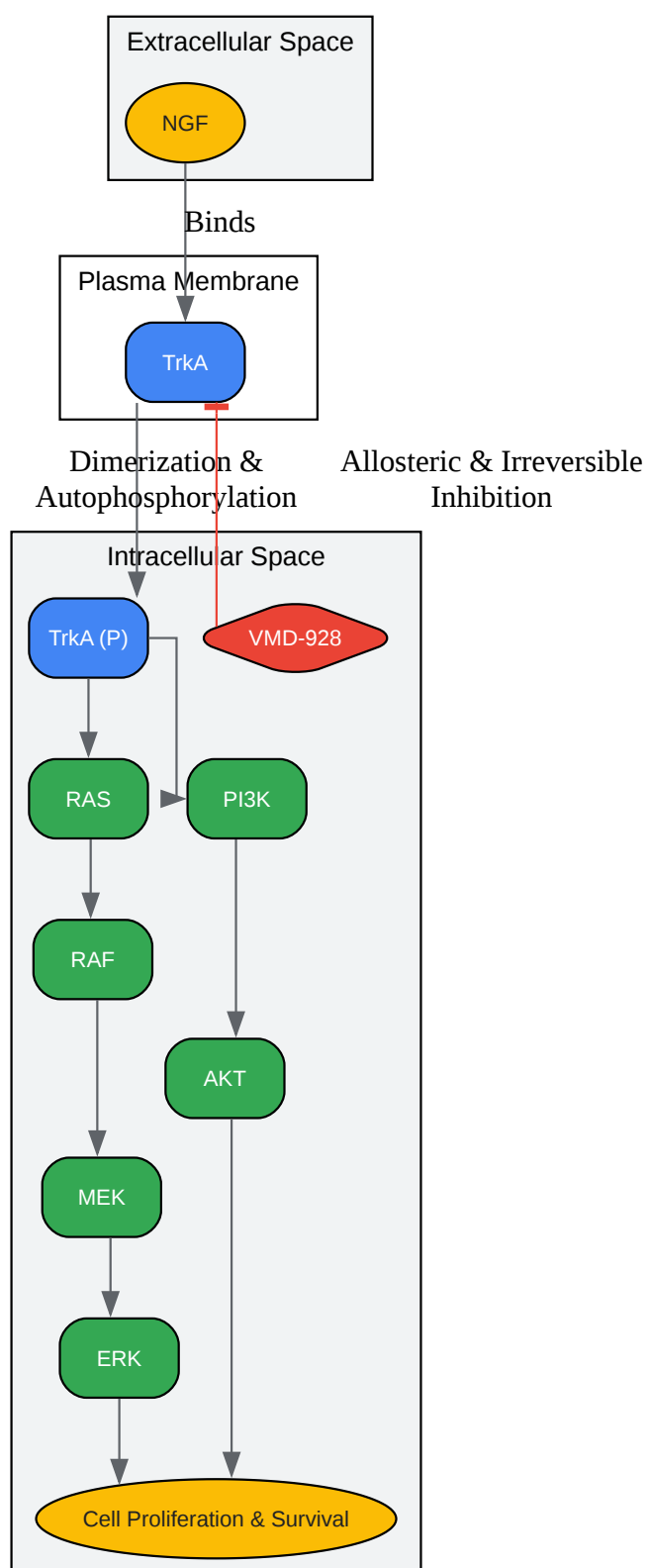
Table 2: Cellular Activity of VMD-928 (Hypothetical Data)

Cell Line	Assay Type	Endpoint	IC50 (nM)
Ba/F3-TPM3-TrkA	Cell Proliferation	Cell Viability	Value
KM12	TrkA Autophosphorylation	p-TrkA (Tyr490)	Value
KM12	Downstream Signaling	p-ERK1/2 (Thr202/Tyr204)	Value

Note: Specific quantitative data for **VMD-928** is not publicly available and should be determined experimentally.

Signaling Pathway

The binding of Nerve Growth Factor (NGF) to TrkA induces receptor dimerization and autophosphorylation, activating downstream signaling cascades, including the RAS/MEK/ERK and PI3K/AKT pathways, which are critical for cell proliferation and survival. **VMD-928**, through its allosteric and irreversible inhibition of TrkA, blocks these downstream signals.



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TrkA signaling pathway and the inhibitory action of **VMD-928**.

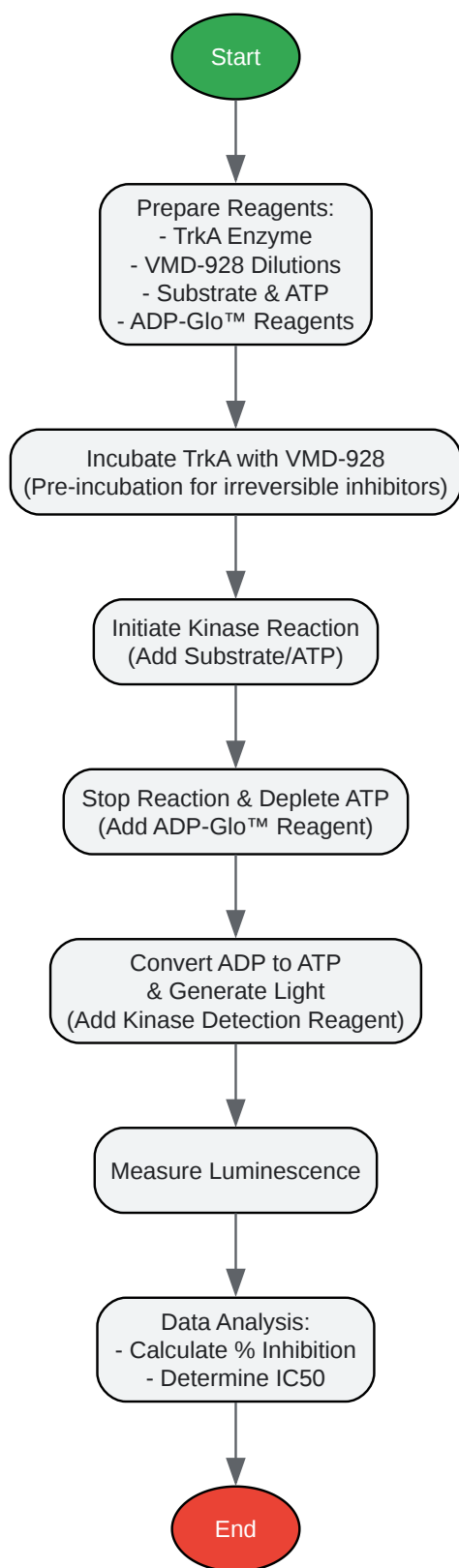
Experimental Protocols

The following protocols provide a framework for the in vitro and cellular characterization of **VMD-928**.

Biochemical Kinase Inhibition Assay (ADP-Glo™)

This assay quantifies kinase activity by measuring the amount of ADP produced during the kinase reaction.

Experimental Workflow:



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Workflow for the ADP-Glo™ biochemical kinase assay.

Methodology:

- Reagent Preparation:
 - Prepare a stock solution of **VMD-928** in 100% DMSO. Create a serial dilution series of **VMD-928** in kinase assay buffer. The final DMSO concentration in the assay should be $\leq 1\%$.
 - Dilute recombinant human TrkA enzyme in kinase assay buffer to the desired concentration.
 - Prepare a solution of the appropriate substrate and ATP in kinase assay buffer. The ATP concentration should be at or near the K_m for TrkA.
- Assay Procedure:
 - Add **VMD-928** dilutions or vehicle control (DMSO) to the wells of a 384-well plate.
 - Add the diluted TrkA enzyme to each well.
 - For irreversible inhibitors like **VMD-928**, pre-incubate the enzyme and inhibitor for a defined period (e.g., 30-60 minutes) at room temperature to allow for covalent bond formation.
 - Initiate the kinase reaction by adding the substrate/ATP mixture.
 - Incubate the reaction at room temperature for a specified time (e.g., 60 minutes).
 - Stop the kinase reaction and deplete the remaining ATP by adding ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
 - Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30-60 minutes at room temperature.
 - Measure the luminescence using a plate reader.
- Data Analysis:

- Subtract the background luminescence (no enzyme control) from all readings.
- Normalize the data to the vehicle control (100% activity).
- Plot the normalized kinase activity against the logarithm of the **VMD-928** concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Determination of Irreversible Inhibition Kinetic Constants (k_{inact} and K_{I})

A time-dependent inhibition assay is performed to determine the kinetic parameters of irreversible inhibition.

Methodology:

- Assay Setup: Set up multiple kinase reactions as described in the ADP-Glo™ protocol, each with a different concentration of **VMD-928**.
- Time Course: At various time points during the pre-incubation of **VMD-928** and TrkA, initiate the kinase reaction by adding the substrate/ATP mixture.
- Data Acquisition: Proceed with the ADP detection and luminescence measurement for each time point.
- Data Analysis:
 - For each **VMD-928** concentration, plot the remaining kinase activity against time. Fit the data to a single exponential decay equation to obtain the observed rate of inactivation (k_{obs}).
 - Plot the k_{obs} values against the inhibitor concentrations. Fit this secondary plot to the Michaelis-Menten equation for irreversible inhibitors to determine k_{inact} and K_{I} .

Cellular TrkA Autophosphorylation Assay

This assay measures the ability of **VMD-928** to inhibit the autophosphorylation of TrkA in a cellular context.

Methodology:

- Cell Culture and Treatment:
 - Culture a suitable cell line expressing a TrkA fusion protein (e.g., Ba/F3-TPM3-TrkA) or a cell line with endogenous TrkA expression.
 - Plate the cells and allow them to adhere.
 - Treat the cells with a serial dilution of **VMD-928** or vehicle control for a specified time (e.g., 2-4 hours).
- Cell Lysis and Protein Quantification:
 - Lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors.
 - Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA).
- Western Blot Analysis:
 - Separate equal amounts of protein from each sample by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane and probe with a primary antibody specific for phosphorylated TrkA (e.g., p-TrkA Tyr490).
 - Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody.
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
 - Strip the membrane and re-probe for total TrkA and a loading control (e.g., GAPDH or β -actin).
- Data Analysis:
 - Quantify the band intensities for p-TrkA, total TrkA, and the loading control.

- Normalize the p-TrkA signal to the total TrkA and loading control signals.
- Plot the normalized p-TrkA signal against the **VMD-928** concentration to determine the IC50 value.

Downstream Signaling Pathway Analysis (p-ERK)

This protocol assesses the effect of **VMD-928** on the phosphorylation of a key downstream effector, ERK. The methodology is similar to the TrkA autophosphorylation assay, but with a primary antibody specific for phosphorylated ERK1/2 (Thr202/Tyr204).

Cell Proliferation Assay

This assay determines the effect of **VMD-928** on the proliferation of cancer cells dependent on TrkA signaling.

Methodology:

- Cell Seeding: Seed a TrkA-dependent cell line (e.g., Ba/F3-TPM3-TrkA) in a 96-well plate.
- Compound Treatment: Add a serial dilution of **VMD-928** or vehicle control to the wells.
- Incubation: Incubate the cells for a period that allows for multiple cell divisions (e.g., 72 hours).
- Viability Assessment: Add a cell viability reagent (e.g., CellTiter-Glo®) to each well and measure the luminescence, which is proportional to the number of viable cells.
- Data Analysis: Normalize the data to the vehicle control and plot cell viability against the **VMD-928** concentration to determine the GI50 (concentration for 50% growth inhibition).

Conclusion

The protocols outlined in these application notes provide a comprehensive framework for the preclinical evaluation of the TrkA inhibitor **VMD-928**. By employing a combination of biochemical and cell-based assays, researchers can thoroughly characterize its potency, selectivity, mechanism of action, and cellular efficacy. These studies are essential for advancing our understanding of **VMD-928** and its potential as a targeted cancer therapeutic.

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References

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